

Technical Support Center: Overcoming Solubility Challenges with 3-(Aminomethyl)pyridin-4-amine

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Compound of Interest

Compound Name: 3-(Aminomethyl)pyridin-4-amine

Cat. No.: B586050

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address solubility challenges encountered with **3-(Aminomethyl)pyridin-4-amine**.

Frequently Asked Questions (FAQs)

Q1: What are the physicochemical properties of **3-(Aminomethyl)pyridin-4-amine** that influence its solubility?

Understanding the physicochemical properties of **3-(Aminomethyl)pyridin-4-amine** is crucial for developing an effective solubilization strategy. The presence of two amine groups and a pyridine ring suggests that its solubility will be highly dependent on pH. While extensive experimental data for this specific compound is limited, we can infer properties from its structure and compare it to a similar, more characterized compound, 3-(Aminomethyl)pyridine.

Table 1: Physicochemical Properties Comparison

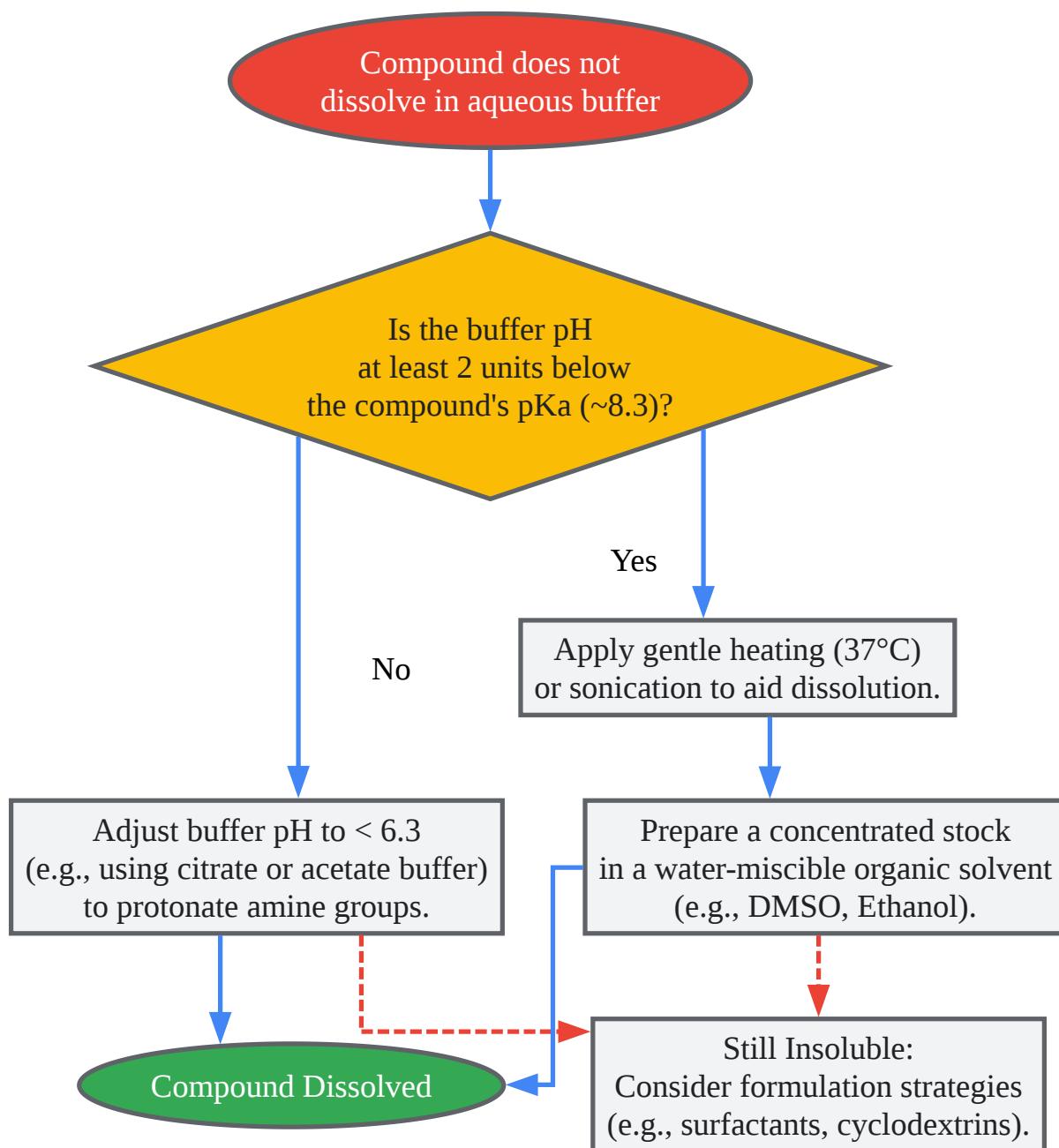
Property	3-(Aminomethyl)pyridin-4-amine	3-(Aminomethyl)pyridine	Data Source
Molecular Formula	C ₆ H ₉ N ₃	C ₆ H ₈ N ₂	[1]
Molecular Weight	123.16 g/mol	108.14 g/mol	[1]
Predicted XLogP3	1.4	-	[1]
Predicted pKa (Strongest Basic)	8.34 ± 0.29	8.34 ± 0.29	[2] [3]
Water Solubility	Data not available	Freely Soluble / Fully Miscible	[2] [3] [4]
Other Solubilities	Data not available	Soluble in Chloroform, Ethyl Acetate, Methanol	[2] [3] [4]
Appearance	Data not available	Clear, colorless to light yellow liquid	[2]
Storage Temperature	2-8°C	Room Temperature	[2] [5]

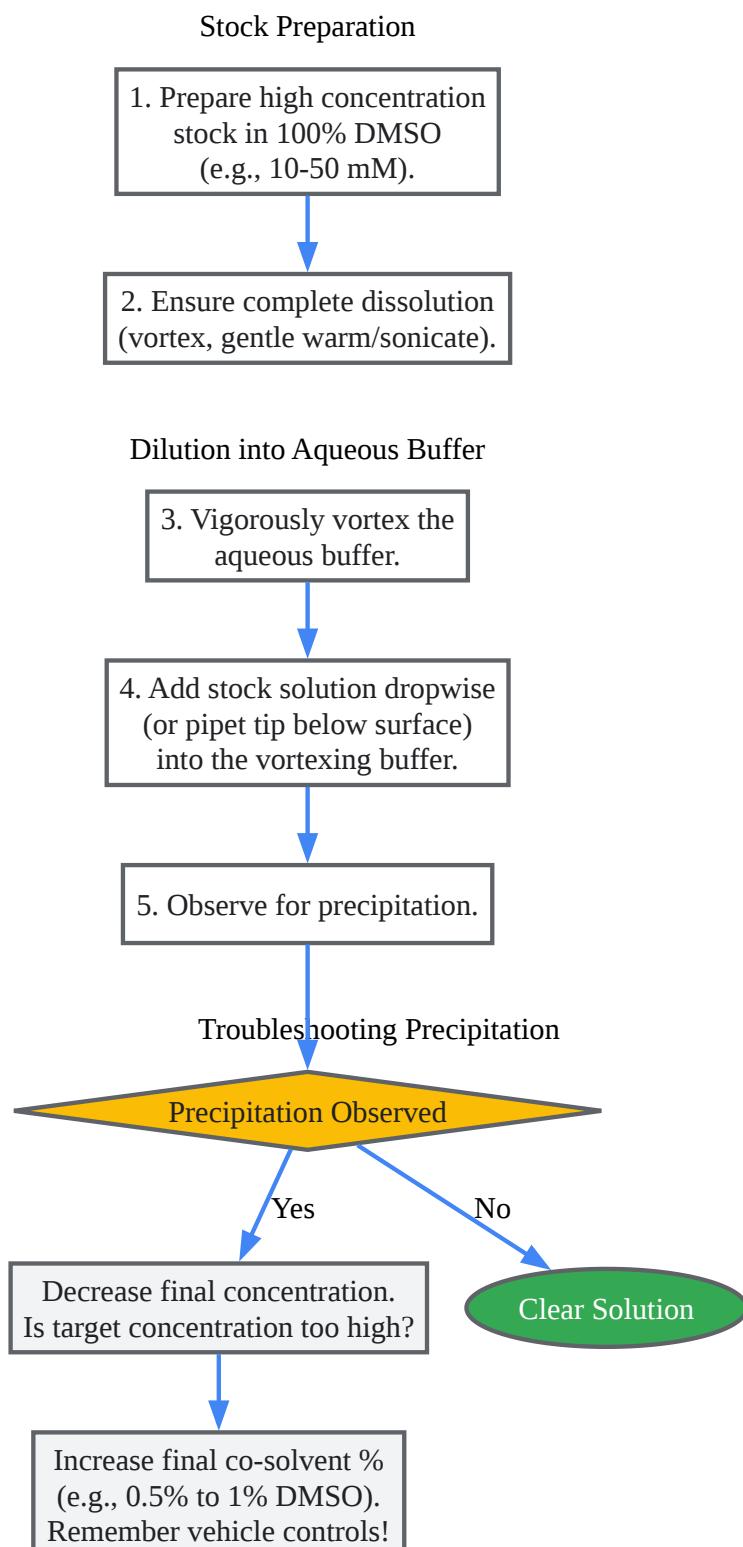
The additional primary amine group at the 4-position in **3-(Aminomethyl)pyridin-4-amine** compared to 3-(Aminomethyl)pyridine likely increases its polarity and potential for hydrogen bonding, but may also influence its crystal lattice energy, potentially posing solubility challenges under certain conditions. The predicted basic pKa suggests that solubility will be significantly higher at pH values below this pKa, where the amine groups are protonated.

Q2: My **3-(Aminomethyl)pyridin-4-amine** powder is not dissolving in my neutral aqueous buffer. What are the initial troubleshooting steps?

If you are encountering poor dissolution in a neutral aqueous buffer (e.g., PBS pH 7.4), it is a common starting point for troubleshooting. The uncharged form of the molecule at neutral pH may have limited solubility.

Here is a logical workflow to address this issue:



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